

# Pharmacological Properties & Biological Activities of EGCG

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## Compound Focus: (-)-Gallocatechin gallate

CAS No.: 4233-96-9

Cat. No.: S528658

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The following table summarizes the core properties of EGCG, the most abundant and well-studied catechin in green tea [1].

Property / Aspect	Description
Chemical Structure	Flavonoid-3-ol polyphenol; consists of three aromatic rings (A, B, D) interconnected by a pyran ring (C) [1].
Physical Form	White or pale pink odorless powder or crystalline substance [1].
Solubility	Soluble in water, ethanol, methanol, acetone, tetrahydrofuran, and pyridine [1].
Primary Source	<i>Camellia sinensis</i> (green tea), where it comprises ~50% of the total polyphenol content [1].
Key Pharmacological Properties	Potent antioxidant, anti-inflammatory, cardioprotective, neuroprotective, and antitumor activities [1].
Major Therapeutic Applications	Investigated for cancer, cardiovascular diseases, neurodegenerative disorders (e.g., Alzheimer's, Parkinson's), and metabolic syndromes [1].

Property / Aspect	Description
Absorption & Metabolism	Absorbed in the intestine; metabolized by gut microbiota (methylation, glucuronidation, sulfation, ring-fission) [1].
Bioavailability	Oral bioavailability is generally low and varies between species; influenced by factors like fasting, food components, and genetic variations [1].

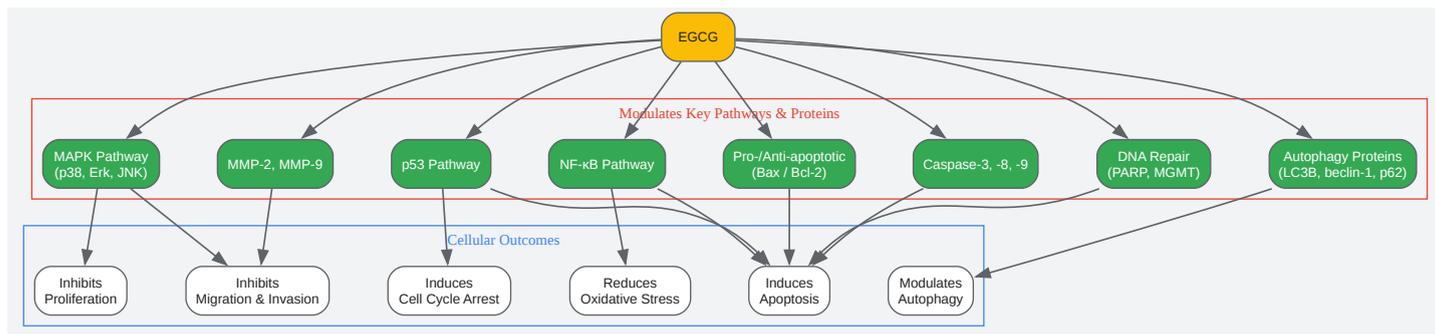
## Experimental Insights & Methodologies

The search results provide insights into general experimental approaches used in flavonoid research, which are applicable to the study of compounds like EGCG/GCG.

- **Physiological Assessment in Plant Materials:** One study on Ginkgo biloba rejuvenation provides a methodology for determining total flavonoid content, which involves refluxing dried plant material with methanol and analyzing the concentrations of specific aglycones (quercetin, kaempferol, isorhamnetin) using High-Performance Liquid Chromatography (HPLC) [2]. Concentrations are measured under set conditions (e.g., mobile phase of methanol and H<sub>3</sub>PO<sub>4</sub> solution, flow rate of 1.0 mL/min, detection at 360 nm) [2].
- **Enzyme Engineering for Flavonoid Glycosylation:** To overcome limitations of natural glycosyltransferases (UGTs) like low activity and poor regioselectivity, advanced protein engineering strategies are employed. These include:
  - **Tailored FRISM (Focused Rational Iterative Site-Specific Mutagenesis):** A strategy informed by analyzing mutation energies, substrate binding pocket conformation, and sequence conservation to design mutants with enhanced catalytic activity [3].
  - **Structure-Based Engineering:** Modifying the enzyme's active site to enhance compatibility with a broader spectrum of sugar donors [3].
  - **Targeted Mutant Library Construction:** Creating libraries to screen for mutants with high selectivity for targeted glycosylation sites [3].

## Mechanism of Action: Targeting Key Pathways

Research indicates that EGCG and other flavonoids exert their effects by modulating multiple cellular signaling pathways. The diagram below illustrates the interconnected mechanisms by which EGCG influences key cellular processes, based on its documented effects in models like glioma cells [4] and general pharmacological reviews [1].



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This multi-target mechanism is crucial for combating complex diseases like high-grade gliomas, where intra-tumor heterogeneity often limits the efficacy of single-target therapies [4].

## Interpretation of Search Results and Next Steps

The lack of direct information on GCG in the search results indicates that it may be a less commonly studied stereoisomer of EGCG. For your in-depth technical guide, I suggest the following path forward:

- **Refine the Search:** The focus should be explicitly on "**gallicocatechin gallate**" or "**GCG**" rather than the more common "EGCG" to filter the vast literature on the latter.
- **Leverage Specialized Databases:** Search in dedicated chemical and pharmacological databases (e.g., PubChem, ChEMBL, SciFinder) for the specific molecular profile and bioactivity data of GCG.
- **Explore Comparative Studies:** Look for review articles or original research that directly compares the biological activity, potency, and metabolism of GCG with its stereoisomer EGCG.

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